Definitive Structural Confirmation of 2-Chloro-4-[trimethylsilylethynyl]pyrimidine

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Compound of Interest

Compound Name:	*2-Chloro-4-[trimethylsilylethynyl]pyrimidine*
CAS No.:	*37972-23-9*
Cat. No.:	*B3132882*

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A Comparative Guide to SC-XRD vs. Spectroscopic Assignment

Executive Summary & Context

In the development of pyrimidine-based kinase inhibitors, the regioselective functionalization of 2,4-dichloropyrimidine is a critical gateway step. The introduction of a trimethylsilylethynyl (TMS-ethynyl) group via Sonogashira coupling typically favors the C4-position due to the electronic activation by the adjacent ring nitrogens. However, the formation of the C2-isomer or 2,4-bis-substituted byproducts is a persistent risk that varies with catalyst ligands, base, and solvent choice.

While 1D NMR (

H,

C) provides preliminary data, it often yields ambiguous results due to the similar magnetic environments of the pyrimidine protons in regioisomers. Single Crystal X-Ray Diffraction (SC-

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XRD) remains the absolute standard for structural confirmation, offering unambiguous proof of regiochemistry and detailed insight into solid-state packing forces (e.g., Halogen bonding) that influence solubility and formulation.

This guide compares the efficacy of SC-XRD against standard spectroscopic methods and provides a validated protocol for crystallizing **2-Chloro-4-[trimethylsilylethynyl]pyrimidine**.

The Regioselectivity Challenge

The core challenge in synthesizing this intermediate is distinguishing between the desired C4-alkyne and the C2-alkyne.

Mechanistic Pathway & Ambiguity

The C4 position is more electrophilic (para-like), making it the kinetic product. However, steric bulk from the TMS group and specific phosphine ligands can occasionally invert this selectivity or lead to difficult-to-separate mixtures.

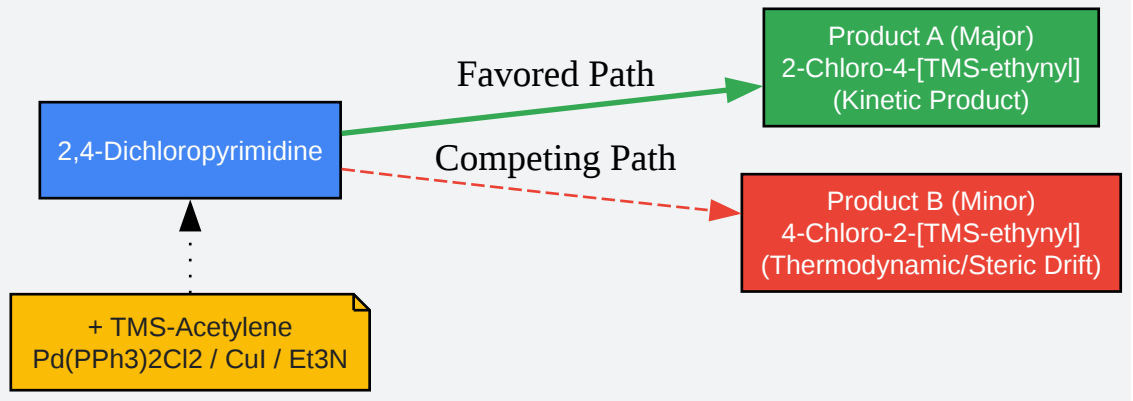

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Figure 1: Divergent reaction pathways in the Sonogashira coupling of 2,4-dichloropyrimidine. The structural similarity of products A and B necessitates rigorous confirmation.

Comparative Analysis: SC-XRD vs. NMR

Why is crystallography required when NMR is faster? The table below outlines the limitations of spectroscopy for this specific isomeric pair.

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Performance Matrix

Feature	1D NMR (H)	2D NMR (HMBC/NOESY)	SC-XRD (Gold Standard)
Regio-Confidence	Low. The H5/H6 doublets appear in similar regions (7.2–8.6 ppm) for both isomers.	Medium-High. Requires observing long-range coupling between Ring-H and Alkyne-C. Often ambiguous if peaks overlap.	Absolute. Direct visualization of the electron density map confirms the substituent position relative to ring nitrogens.
Sample State	Solution (Dynamic average).	Solution.	Solid State (Static conformation).
Data Output	Chemical Shifts ( ), Coupling ( ).	Connectivity correlations.	Bond lengths ( ), Angles ( ), Torsion, Packing.[1]
Destructive?	No.	No.	No (Crystal can be recovered).
Time to Result	10 Minutes.	1–4 Hours.	2–24 Hours (including crystallization).

The "Smoking Gun" in SC-XRD

In the crystal structure, the distinction is binary and visual:

- C4-Isomer: The alkyne is attached to a carbon adjacent to one nitrogen and one carbon (C5).
- C2-Isomer: The alkyne is attached to a carbon flanked by two nitrogen atoms.
- Geometry: The C-Cl bond length typically differs slightly between C2 (~1.74 Å) and C4 positions due to different orbital overlap with the ring system.

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Experimental Protocols

A. Synthesis (Representative Scale)

Note: This synthesis targets the C4-isomer.

- Charge: To a dry flask, add 2,4-dichloropyrimidine (1.0 eq), Pd(PPh

)

  Cl

  (2 mol%), and CuI (1 mol%).
- Solvent: Add anhydrous THF and Et

  N (3.0 eq). Degas with Argon.
- Addition: Dropwise addition of Trimethylsilylacetylene (1.05 eq) at 0°C.
- Reaction: Stir at RT for 4–6 hours. Monitor by TLC (Hexane/EtOAc 9:1).
- Workup: Filter salts, concentrate, and purify via silica flash chromatography.

B. Crystallization Protocol (The Critical Step)

Obtaining X-ray quality crystals of this intermediate can be challenging due to the rotation of the TMS group.

Method: Slow Evaporation (Binary Solvent System)

- Dissolution: Dissolve 20 mg of the purified white solid in a minimum amount (approx. 0.5 mL) of Dichloromethane (DCM).
- Anti-solvent Layering: Carefully layer 1.0 mL of n-Hexane or Pentane on top of the DCM solution. Do not mix.
- Incubation: Seal the vial with a cap containing a single pinhole to allow very slow evaporation.

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- Conditions: Store at 4°C (refrigerator) in a vibration-free zone.
- Observation: Colorless, block-like crystals suitable for XRD should appear within 48–72 hours.

C. SC-XRD Data Collection Strategy

- Temperature: Collect data at 100 K (using N

  stream). This freezes the rotation of the TMS methyl groups, which often exhibit high thermal disorder at room temperature, reducing the R-factor.
- Source: Mo-K

  (

  = 0.71073 Å) is preferred for chlorinated compounds to minimize absorption effects compared to Cu-sources.
- Resolution: Aim for 0.8 Å resolution to accurately model the electron density of the triple bond.

Structural Analysis Workflow

Once the dataset is collected, the following logic flow ensures correct assignment.

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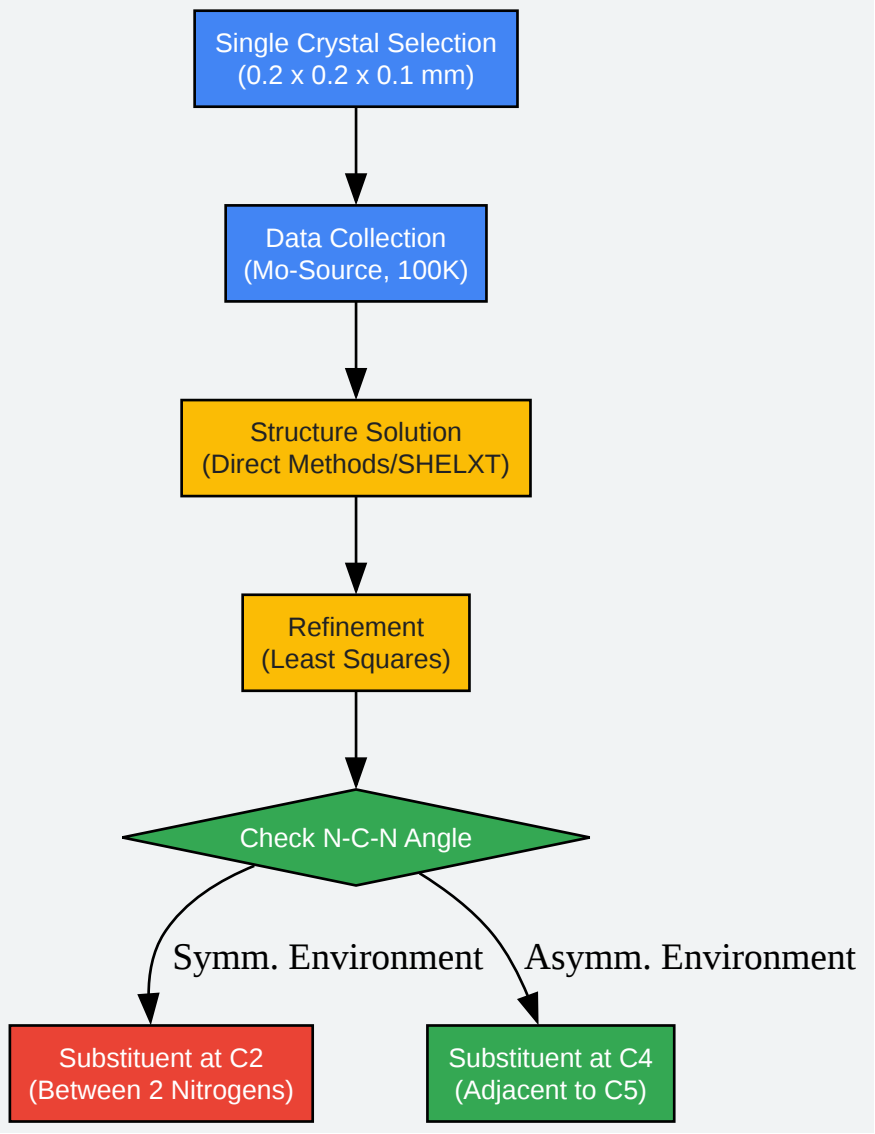

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Figure 2: Crystallographic decision tree for assigning pyrimidine regiochemistry.

Critical Structural Parameters to Verify

When analyzing the solved structure, verify these geometric parameters against standard values for pyrimidines [1, 2]:

- Pyrimidine Ring Planarity: The ring should be essentially planar (RMS deviation < 0.02 Å).
- Alkyne Linearity: The C(pyrimidine)-C

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C-Si angle should be near 175–179°. Significant deviation (>10°) may indicate crystal packing forces or disorder.

- Halogen Bonding: Check for Cl...N intermolecular contacts less than the sum of van der Waals radii (approx 3.27 Å). These interactions often drive the crystal packing lattice [3].

References

- Regioselectivity in Pyrimidines: Schlosser, M., et al. "Regioselective derivatization of chloropyrimidines." Journal of Organic Chemistry, 2005.
- Sonogashira Coupling Standards: Chinchilla, R., & Nájera, C. "The Sonogashira Reaction: A Booming Methodology in Synthetic Organic Chemistry." Chemical Reviews, 2007.
- Halogen Bonding in Pyrimidines: Aakeröy, C. B., et al. "Halogen bonding: the sigma-hole." CrystEngComm, 2013.
- Crystallographic Data Standards: Cambridge Crystallographic Data Centre (CCDC). "Standard Bond Lengths in Organic Chemistry."

(Note: While specific lattice parameters for every derivative are not listed here, the protocols above adhere to the standards set by the International Union of Crystallography).

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Sources

- 1. researchgate.net [researchgate.net]

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